

Application Notes and Protocols: Diphenamid as a Pre-Emergent Herbicide

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Compound of Interest

Compound Name: *Diphenamid*

Cat. No.: *B1670725*

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Introduction

Diphenamid (N,N-dimethyl-2,2-diphenylacetamide) is a selective, pre-emergent herbicide belonging to the acetamide chemical family.[1] It is effective against annual grasses and some broadleaf weeds in a variety of agricultural and horticultural crops.[2] Its primary mechanism of action is the inhibition of root growth in germinating seeds, preventing weed establishment before they can compete with the desired crop.[3][4] These application notes provide a comprehensive overview of **Diphenamid**'s use, including application rates, efficacy, experimental protocols for evaluation, and its proposed mechanism of action.

Data Presentation

Table 1: Diphenamid Application Rates

Crop Type	Application Rate (Active Ingredient)	Application Timing and Remarks
Terrestrial Food Crops (e.g., potatoes, soybeans, tomatoes, peanuts, cotton)	2.0 to 9.0 lb/acre	Apply as a broadcast or banded spray. Can be applied immediately after seeding or over transplants before weed emergence. For peanuts, application can be at planting, cracking, or up to 7 days after cracking. [5]
Terrestrial Non-Food Crops	2.0 to 6.0 lb/acre	Applied as a broadcast or banded spray.
Ornamentals and Forest Trees	0.50 to 1.25 lb/acre	Applied as a broadcast or banded spray.

Table 2: Weed Control Efficacy of Diphenamid

Weed Species	Efficacy Level	Notes
Grasses		
Annual Grasses (general)	Superior Control	Effective as a pre-emergent treatment.
Annual Bluegrass (Poa annua)	Controlled	
Barnyardgrass (Echinochloa crus-galli)	Controlled	
Crabgrass (Digitaria spp.)	Controlled	
Foxtail (Setaria spp.)	Controlled	
Broadleaf Weeds		
Chickweed (Stellaria media)	Controlled	Efficacy can vary depending on the species and conditions.
Nettles (Urtica spp.)	Controlled	
Annual Broadleaf Weeds (general)	Variable Control	

Experimental Protocols

Greenhouse Bioassay for Pre-Emergent Efficacy

This protocol is designed to evaluate the efficacy of **Diphenamid** on target weed species in a controlled greenhouse environment.

Materials:

- **Diphenamid** (technical grade or formulated product)
- Weed seeds of interest (e.g., *Setaria faberi*, *Amaranthus palmeri*)
- Potting mix (e.g., 1:1 sand:soil mixture to minimize herbicide binding)
- Trays or pots (e.g., 10-inch square flats)

- Greenhouse with controlled temperature and lighting
- Spray chamber with a single nozzle
- Deionized water
- Balance, weigh boats, and volumetric flasks

Procedure:

- Soil Preparation: Fill flats with the potting mix. If using a sand:soil mix, ensure it is homogenized.
- Seeding: Sow a predetermined number of weed seeds (e.g., 50-100) evenly on the soil surface of each flat.
- Herbicide Preparation: Prepare a stock solution of **Diphenamid** in deionized water. From the stock solution, prepare a series of dilutions to achieve the desired application rates (e.g., corresponding to 2, 4, and 6 lb/acre). A non-treated control (water only) must be included.
- Herbicide Application: Apply the herbicide solutions to the soil surface using a calibrated spray chamber. Ensure even coverage. The application volume should be consistent across all treatments (e.g., 26 gal/acre).
- Activation: Immediately after application, water the flats to "activate" the herbicide, moving it into the soil where the seeds are germinating.
- Incubation: Place the flats in a greenhouse with controlled conditions (e.g., 25°C, 16-hour photoperiod). Water as needed to maintain soil moisture.
- Data Collection: At predetermined intervals (e.g., 7, 14, and 21 days after treatment), assess the following:
 - Weed Emergence: Count the number of emerged seedlings in each flat.
 - Phytotoxicity: Visually rate any signs of injury to the emerged seedlings (e.g., stunting, discoloration) on a scale of 0 (no injury) to 100 (complete death).

- Biomass: At the end of the experiment, harvest the above-ground biomass of all emerged seedlings, dry in an oven (e.g., 70°C for 48 hours), and record the dry weight.
- Data Analysis: Calculate the percent inhibition of emergence and biomass reduction for each treatment relative to the non-treated control.

Field Trial for Pre-Emergent Efficacy and Crop Safety

This protocol outlines the steps for conducting a field trial to evaluate the performance of **Diphenamid** under real-world agricultural conditions.

Materials:

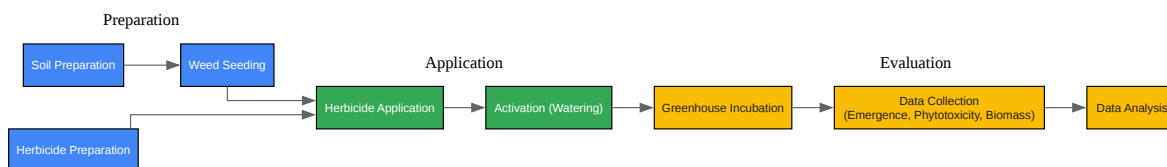
- **Diphenamid** formulation (e.g., wettable powder, granular)
- Crop seeds (e.g., pepper, tomato)
- Field plot with a history of target weed infestation
- Tractor-mounted or backpack sprayer with appropriate nozzles
- Plot marking equipment (stakes, flags)
- Data collection tools (quadrats, data sheets)

Procedure:

- Site Selection and Preparation: Choose a field with uniform soil type and a known history of the target weed species. Prepare the seedbed according to standard agricultural practices for the chosen crop.
- Experimental Design: Use a randomized complete block design with at least three to four replications. Plot sizes should be large enough to minimize edge effects and allow for accurate application and sampling (e.g., 10 x 20 feet).
- Treatments: Include a range of **Diphenamid** application rates, a non-treated control (weedy check), and a weed-free control (hand-weeded).

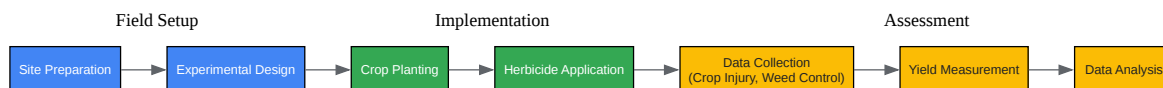
- **Planting and Herbicide Application:** Plant the crop at the recommended seeding rate and depth. Apply the pre-emergent herbicide treatments within a few days of planting, before crop and weed emergence. Use a calibrated sprayer to ensure accurate application rates.
- **Data Collection:**
 - **Crop Injury:** Visually assess crop injury at regular intervals (e.g., 1, 2, 4, and 8 weeks after emergence) using a 0-100% scale.
 - **Weed Control:** At peak weed emergence, and again later in the season, assess weed control. This can be done by:
 - Visually rating the percent weed control for each species on a 0-100% scale.
 - Counting the number of each weed species within a defined area (e.g., a 1m² quadrat) in each plot.
 - **Crop Yield:** At the end of the growing season, harvest the crop from the center of each plot and measure the yield.
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the effects of the different **Diphenamid** application rates on crop injury, weed control, and crop yield.

Mandatory Visualization



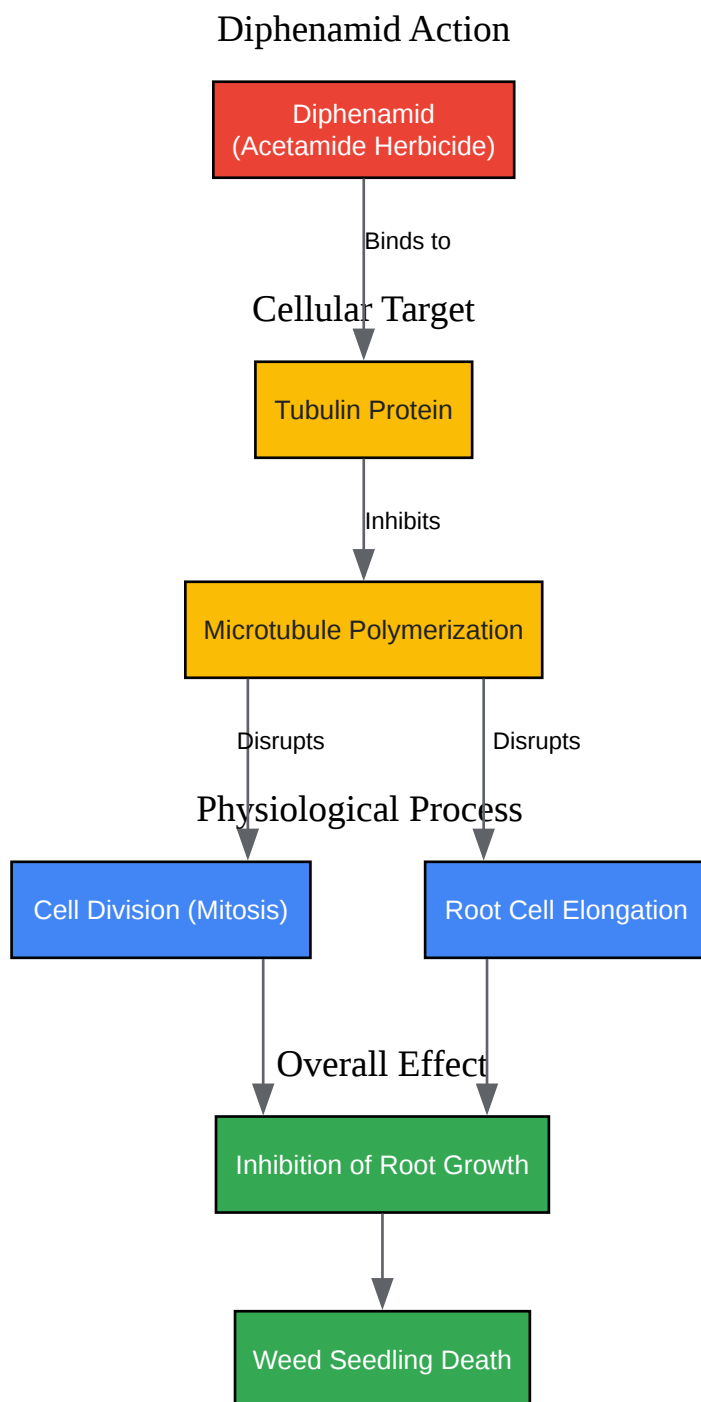
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Caption: Greenhouse Bioassay Workflow.



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Caption: Field Trial Workflow.



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Caption: Proposed Signaling Pathway for **Diphenamid**.

Mechanism of Action

Diphenamid is classified as a seedling growth inhibitor. As an acetamide herbicide, its primary mode of action is the inhibition of cell division in the developing roots of germinating weeds. This is thought to occur through the disruption of microtubule formation.

The proposed signaling pathway is as follows:

- **Uptake:** **Diphenamid** is absorbed by the roots and emerging shoots of seedlings.
- **Target Interaction:** It is believed to bind to tubulin, the protein subunit of microtubules.
- **Inhibition of Polymerization:** This binding action inhibits the polymerization of tubulin into functional microtubules.
- **Disruption of Mitosis:** Microtubules are essential for the formation of the mitotic spindle during cell division. Without functional microtubules, chromosomes cannot segregate properly, and cell division is arrested.
- **Inhibition of Root Growth:** The inability of cells in the root meristem to divide and elongate leads to a cessation of root growth.
- **Weed Death:** The germinating weed seedling, unable to establish a proper root system, cannot take up water and nutrients and subsequently dies before emerging from the soil.

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